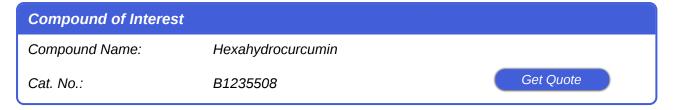


# Physicochemical properties of Hexahydrocurcumin.

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An In-depth Technical Guide to the Physicochemical Properties of Hexahydrocurcumin

#### Introduction

Hexahydrocurcumin (HHC), a principal metabolite of curcumin, is gaining significant attention in the pharmaceutical and nutraceutical industries.[1][2][3] Derived from the hydrogenation of curcumin, the active component in turmeric, HHC exhibits enhanced stability and bioavailability. [1][4] This whitepaper provides a comprehensive overview of the physicochemical properties of Hexahydrocurcumin, offering valuable data for researchers, scientists, and drug development professionals. HHC is a colorless to pale yellow crystalline solid and is classified as a linear diarylheptanoid.[1][5] Its therapeutic potential, including antioxidant, anti-inflammatory, anticancer, and neuroprotective properties, is an active area of research.[3][5][6]

## **Core Physicochemical Properties**

The fundamental physicochemical characteristics of **Hexahydrocurcumin** are summarized below. These properties are crucial for understanding its behavior in biological systems and for formulation development.



Property	Value	Source(s)
Molecular Formula	C21H26O6	[4][7]
Molecular Weight	374.43 g/mol	[4][5][7]
CAS Number	36062-05-2	[4][5][7]
IUPAC Name	5-hydroxy-1,7-bis(4-hydroxy-3-methoxyphenyl)heptan-3-one	[7]
Appearance	Colorless to pale yellow crystalline solid	[1]
Melting Point	87-88 °C	[5]
XLogP3	2.7	[7]
Flash Point	218 °C (424.4 °F)	[5]

# **Detailed Physicochemical Characteristics Solubility**

**Hexahydrocurcumin**'s solubility is a critical factor for its formulation and bioavailability. It is characterized as practically insoluble in water but soluble in various organic solvents.[1][8][9]

Solvent	Solubility Profile	Source(s)
Water	Insoluble / Practically Insoluble	[1][8][9]
Organic Solvents	Soluble	[1][8]
Chloroform	Slightly Soluble	[8]
DMSO	45 mg/mL (120.18 mM)	[10]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (5.34 mM)	[10]

## **Lipophilicity (LogP)**



The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity, which influences its absorption, distribution, metabolism, and excretion (ADME) properties. A calculated XLogP3 value of 2.7 has been reported for **Hexahydrocurcumin**, indicating its lipophilic nature.[7]

### **Stability**

One of the key advantages of **Hexahydrocurcumin** over its parent compound, curcumin, is its enhanced chemical stability.[1][4] The saturation of the double bonds in the central linker of the curcumin structure reduces its susceptibility to degradation.[4] For optimal long-term storage, it is recommended to store HHC in solid form at 2-8°C or as low as -15°C.[4][5]

### **Spectroscopic Data**

Spectroscopic analysis is essential for the structural elucidation and identification of **Hexahydrocurcumin**.

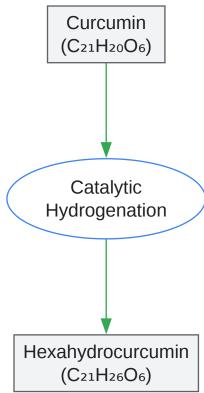
- Mass Spectrometry (MS): Mass spectrometry data is available for HHC. In LC-ESI-QTOF analysis, the [M+H]<sup>+</sup> ion is observed.[11] In studies analyzing curcumin metabolites in rat plasma, a peak at m/z 373 was assigned to Hexahydrocurcumin.[12]
- Nuclear Magnetic Resonance (NMR): 13C NMR spectral data for Hexahydrocurcumin has been documented and is available in spectral databases.

## Synthesis and Metabolism

**Hexahydrocurcumin** is a reduction product of curcumin.[13] Its synthesis can be achieved through the catalytic hydrogenation of curcumin.[4][14] This process is a key step in producing HHC for research and potential therapeutic applications.

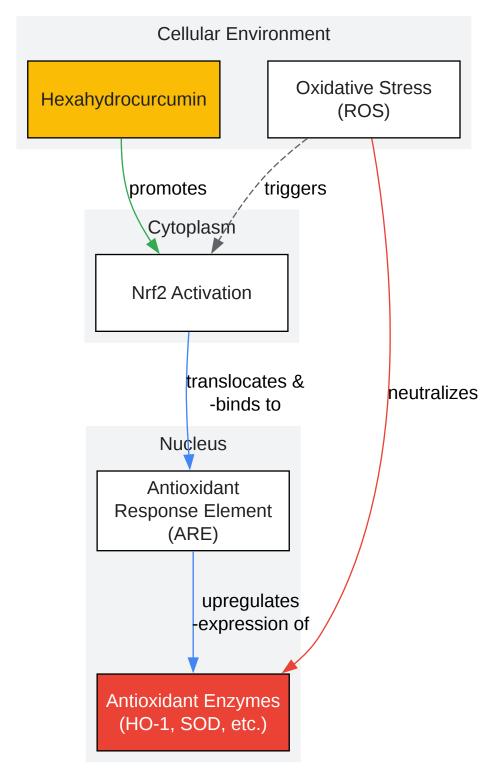


#### Simplified Synthesis of Hexahydrocurcumin

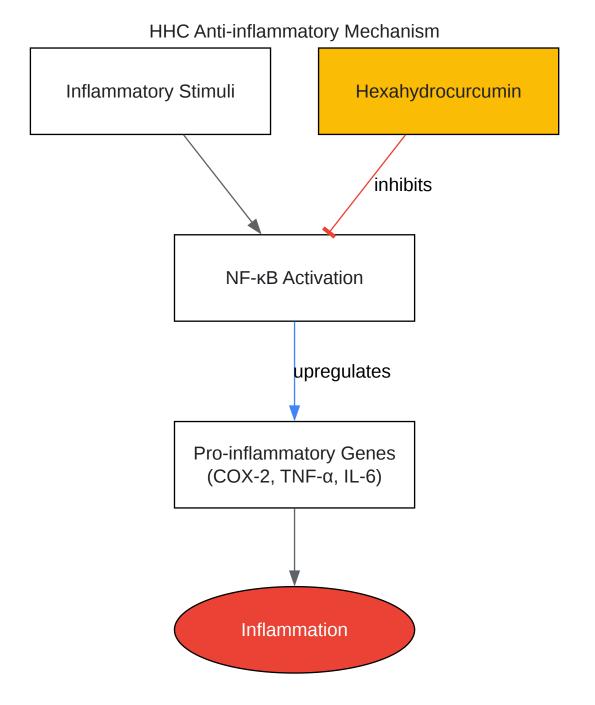




#### HHC Antioxidant Mechanism via Nrf2 Pathway







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